

physical and chemical properties of $\text{Co}_3(\text{PO}_4)_2 \cdot 8\text{H}_2\text{O}$

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Compound of Interest

Compound Name: Cobalt(II) phosphate octahydrate

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An In-depth Technical Guide on the Core Physical and Chemical Properties of **Cobalt(II) Phosphate Octahydrate** ($\text{Co}_3(\text{PO}_4)_2 \cdot 8\text{H}_2\text{O}$)

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the fundamental physical and chemical properties of **cobalt(II) phosphate octahydrate**. The information is curated for professionals in scientific research and development, with a focus on presenting quantitative data, experimental context, and logical workflows to support advanced applications in materials science, catalysis, and beyond.

Physical Properties

Cobalt(II) phosphate octahydrate is a hydrated inorganic compound characterized by its distinct color and limited solubility in aqueous solutions. Its physical attributes are foundational to its handling, processing, and application in various fields.

General Characteristics

The compound typically presents as a reddish-purple or violet crystalline powder.^{[1][2][3][4]} Its vibrant color is a characteristic of cobalt(II) compounds and has led to its use as a pigment, known as cobalt violet.^{[2][5][6]}

Quantitative Physical Data

A summary of the key quantitative physical properties of $\text{Co}_3(\text{PO}_4)_2 \cdot 8\text{H}_2\text{O}$ is presented in Table 1. This data is essential for stoichiometric calculations, material density considerations, and predicting its behavior in different physical systems.

Table 1: Summary of Physical Properties of $\text{Co}_3(\text{PO}_4)_2 \cdot 8\text{H}_2\text{O}$

Property	Value	Citations
Molecular Formula	$\text{Co}_3(\text{PO}_4)_2 \cdot 8\text{H}_2\text{O}$	[1][7]
Molar Mass	510.86 g/mol	[4][7][8]
Appearance	Reddish-purple / Violet crystalline powder	[1][2][3][4]
Density	2.769 g/cm ³	[2][3][4]
Melting Point	~200°C (Decomposes)	[4]
Water Solubility	Slightly soluble / Practically insoluble	[1][4][9][10]
Acid Solubility	Soluble in mineral acids	[1][4][9][10]

Crystallography

The crystal structure of cobalt phosphate hydrates is complex and varies with the degree of hydration. While specific crystallographic data for the octahydrate ($8\text{H}_2\text{O}$) is not detailed in the provided results, studies on related hydrates offer valuable insight. The tetrahydrate form, $\text{Co}_3(\text{PO}_4)_2 \cdot 4\text{H}_2\text{O}$, is isotypic with the mineral hopeite and crystallizes in an orthorhombic system.[11][12] This structure contains two distinct cobalt(II) ion coordination environments: one with a distorted tetrahedral geometry and another with a distorted octahedral geometry.[11][12]

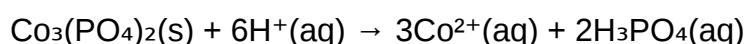
The anhydrous form, $\text{Co}_3(\text{PO}_4)_2$, crystallizes in the monoclinic $\text{P}2_1/\text{c}$ space group.[13][14] In this structure, the cobalt ions occupy both six-coordinate (octahedral) and five-coordinate sites.[5] The transition between these hydrated and anhydrous forms involves significant structural rearrangement, driven by the loss of water molecules.

Chemical Properties

The chemical behavior of $\text{Co}_3(\text{PO}_4)_2 \cdot 8\text{H}_2\text{O}$ is largely defined by its reactivity with acids, its thermal stability, and its spectroscopic signature.

Reactivity and Solubility

As noted, **cobalt(II) phosphate octahydrate** is only slightly soluble in water but readily dissolves in mineral acids.^{[1][4][9]} This reactivity is due to the protonation of the phosphate anion by the strong acid, which shifts the solubility equilibrium. The typical reaction with a strong acid (H^+) is as follows:



Thermal Stability and Decomposition

Upon heating, **cobalt(II) phosphate octahydrate** undergoes thermal decomposition. The initial and most significant event is the loss of its eight water molecules of crystallization to form the anhydrous $\text{Co}_3(\text{PO}_4)_2$.^[5] This dehydration process typically begins around 200°C .^[4] Further heating to much higher temperatures will ultimately decompose the phosphate itself. The stability of metal carbonates and nitrates against thermal decomposition is known to increase down a group as the polarizing power of the cation decreases; a similar principle applies here, where the Co^{2+} ion polarizes the phosphate group.^{[15][16]}

Spectroscopic Profile

Spectroscopic analysis provides a fingerprint of the compound's chemical structure and bonding environments. Raman and X-ray Photoelectron Spectroscopy (XPS) are powerful techniques for characterizing cobalt phosphate materials. Key spectroscopic data are summarized in Table 2.

Table 2: Spectroscopic Data for Cobalt Phosphate Compounds

Technique & Analyte	Peak Position / Range	Assignment	Citations
Raman Spectroscopy			
$\text{Co}_3(\text{PO}_4)_2 \cdot 8\text{H}_2\text{O}$	$\sim 3440 \text{ cm}^{-1}$	O-H stretching and bending from water molecules	[17]
$\sim 1000 \text{ cm}^{-1}$	Antisymmetric stretching of phosphate (PO_4^{3-}) ligands	[18]	
575 cm^{-1} and 660 cm^{-1}	Co-O stretching vibrations	[17]	
XPS			
Anhydrous $\text{Co}_3(\text{PO}_4)_2$	785.2 eV	Co $2p_{3/2}$ (confirms Co^{2+} oxidation state)	[19]
801.1 eV	Co $2p_{1/2}$ (confirms Co^{2+} oxidation state)	[19]	
136.9 eV	P 2p (confirms P^{5+} oxidation state)	[19]	
534.9 eV	O 1s	[19]	

Experimental Protocols

The synthesis and characterization of $\text{Co}_3(\text{PO}_4)_2 \cdot 8\text{H}_2\text{O}$ involve standard laboratory techniques. The following protocols are generalized methodologies for its preparation and analysis.

Synthesis via Aqueous Precipitation

This method is the most common for producing cobalt(II) phosphate hydrates.[5]

- Preparation of Solutions: Prepare two separate aqueous solutions.

- Solution A: A soluble cobalt(II) salt, such as cobalt(II) chloride (CoCl_2) or cobalt(II) nitrate ($\text{Co}(\text{NO}_3)_2$).
- Solution B: A soluble phosphate salt, such as sodium phosphate (Na_3PO_4) or disodium hydrogen phosphate (Na_2HPO_4).
- Precipitation: Slowly add Solution B to Solution A with constant stirring. A reddish-purple precipitate of $\text{Co}_3(\text{PO}_4)_2 \cdot 8\text{H}_2\text{O}$ will form immediately.
- Isolation: Age the precipitate in the mother liquor for a designated time to ensure complete reaction and particle growth.
- Washing: Filter the solid product using a Buchner funnel. Wash the precipitate several times with deionized water to remove any soluble impurities and counter-ions.
- Drying: Dry the final product at ambient temperature or in a desiccator. Avoid high-temperature drying to prevent premature dehydration.

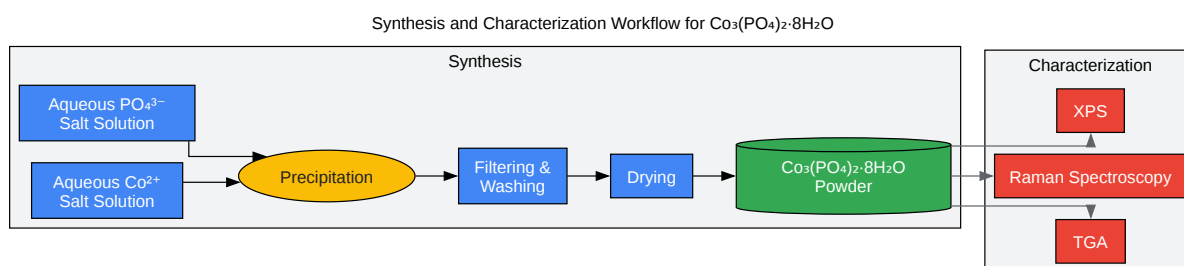
Characterization by Thermal Gravimetric Analysis (TGA)

TGA is used to study the thermal decomposition and determine the water content of the hydrate.

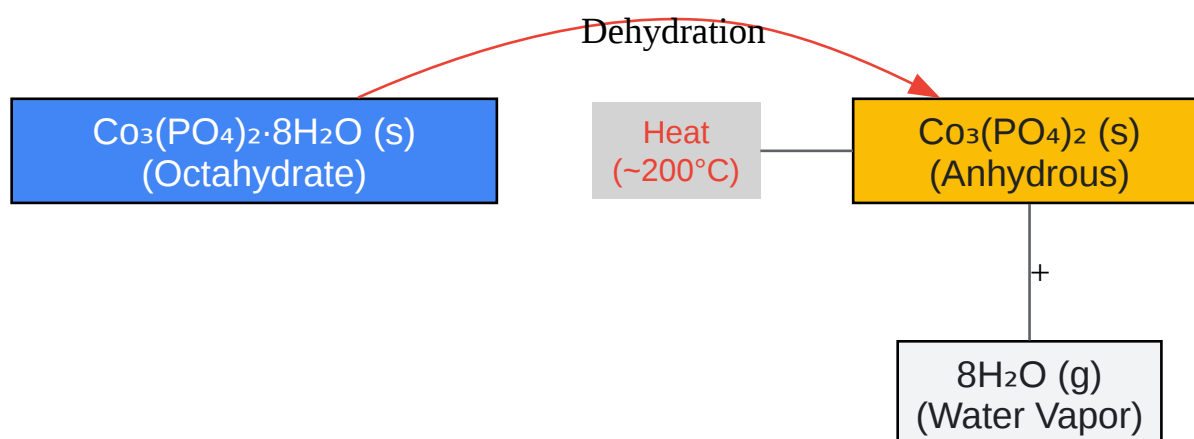
- Sample Preparation: Place a small, accurately weighed amount (typically 5-10 mg) of the $\text{Co}_3(\text{PO}_4)_2 \cdot 8\text{H}_2\text{O}$ powder into a TGA crucible (e.g., alumina or platinum).
- Instrument Setup: Place the crucible onto the TGA's high-precision balance. Purge the furnace with an inert gas (e.g., nitrogen or argon) at a constant flow rate.
- Analysis: Heat the sample from ambient temperature to a final temperature (e.g., 800°C) at a controlled, linear heating rate (e.g., $10^\circ\text{C}/\text{min}$).
- Data Interpretation: Record the sample's mass as a function of temperature. The resulting curve will show distinct mass loss steps corresponding to the sequential loss of water molecules. The stoichiometry of hydration can be confirmed from the percentage of mass lost.

Workflows and Pathways

Visualizations of experimental and logical processes are critical for understanding the lifecycle of a chemical compound from synthesis to analysis.



Thermal Decomposition Pathway of $\text{Co}_3(\text{PO}_4)_2 \cdot 8\text{H}_2\text{O}$



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